

Validating the In Vivo Anti-Tumor Activity of Paclitaxel: A Comparative Guide

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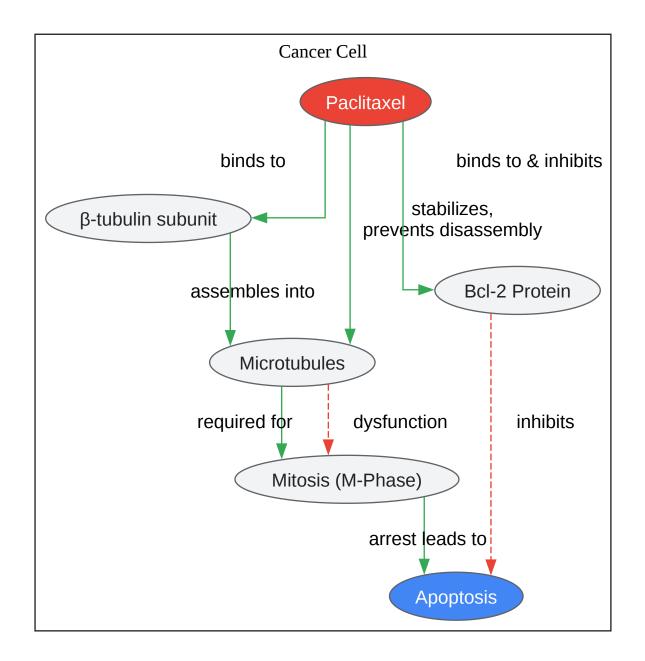
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This guide provides an objective comparison of the in vivo anti-tumor activity of Paclitaxel against other therapeutic alternatives, supported by experimental data. It is intended for researchers, scientists, and drug development professionals.

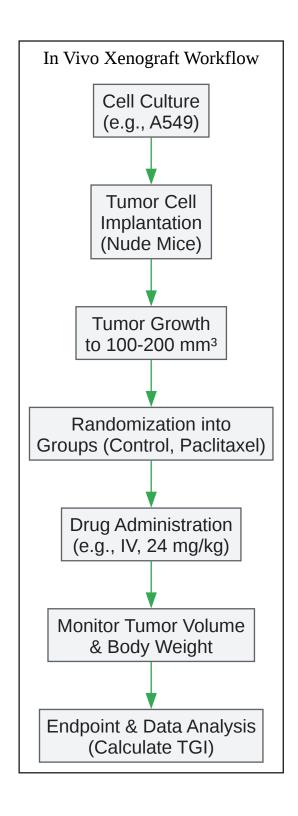
Mechanism of Action

Paclitaxel is a member of the taxane family of chemotherapeutic agents.[1] Its primary mechanism of action involves the disruption of the normal function of microtubules, which are essential for cell division.[2][3] Paclitaxel binds to the β-tubulin subunit of microtubules, promoting their assembly from tubulin dimers and stabilizing them by preventing depolymerization.[3][4][5] This interference with microtubule dynamics leads to the formation of non-functional microtubule bundles, disrupts the formation of the mitotic spindle, and causes cell cycle arrest at the G2/M phase, ultimately triggering programmed cell death (apoptosis).[2] [3][5] Further research suggests that paclitaxel also induces apoptosis by binding to the apoptosis-suppressing protein Bcl-2 and inhibiting its function.[5]









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